

Application Notes and Protocols for Iron-Nickel Alloys in Magnetic Shielding

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the properties and applications of common iron-nickel alloys for magnetic shielding. Detailed protocols for the characterization of these materials are included to assist in material selection and quality control.

Introduction to Iron-Nickel Alloys for Magnetic Shielding

Iron-nickel alloys are a class of soft magnetic materials renowned for their exceptionally high magnetic permeability. This property allows them to effectively divert magnetic field lines, making them ideal for shielding sensitive electronic equipment from stray magnetic fields.[1] The primary mechanism of shielding is not by blocking the magnetic field, but by providing a path of low reluctance for the magnetic flux, guiding it around the shielded area.[1] The effectiveness of these alloys is highly dependent on their composition and, critically, on their heat treatment, which is necessary to achieve the desired magnetic properties.[2][3] Common applications include the shielding of medical devices, scientific instruments, and electronic components where magnetic interference can degrade performance.[4]

Key Iron-Nickel Alloys and Their Properties

Several iron-nickel alloys are prominent in magnetic shielding applications, each with a unique set of properties tailored for specific field strengths and frequencies. The most common are



Mu-metal, Permalloy, and Supermalloy. The American Society for Testing and Materials (ASTM) standard A753 defines the specifications for these wrought nickel-iron soft magnetic alloys.[5][6][7]

Data Presentation: Comparison of Iron-Nickel Alloys

The following tables summarize the key quantitative data for the most common iron-nickel alloys used in magnetic shielding.

Table 1: Chemical Composition of Common Iron-Nickel Alloys (%)

Alloy	~Ni	~Fe	~Mo	~Cu	Other	Referenc e
Mu-metal (ASTM A753 Alloy 4)	80-82	12-15	3.5-6	-	<1% Mn, Si	[8][9]
Alloy 49 (ASTM A753 Alloy 2)	47-49	Balance	-	-	<1% Mn, Si	[10][11][12]
Permalloy 80	~80	~15	~5	-	-	[13]
Supermallo y	~79	~16	~5	-	-	[2]

Table 2: Magnetic and Physical Properties of Common Iron-Nickel Alloys



Property	Mu-metal (ASTM A753 Alloy 4)	Alloy 49 (ASTM A753 Alloy 2)	Permalloy 80	Supermalloy
Initial Permeability (μi)	~80,000	~40,000	~100,000	~100,000
Maximum Permeability (μmax)	>350,000	~150,000	~100,000	~800,000
Saturation Induction (Bs)	~0.8 T (8,000 G)	~1.25 T (12,500 G)	~0.76 T (7,600 G)	~0.8 T (8,000 G)
Coercivity (Hc)	<0.007 Oe (0.6 A/m)	~0.05 Oe (4 A/m)	Low	Very Low
Curie Temperature	420 °C	450-500 °C	450 °C	-
Electrical Resistivity	60 μΩ·cm	45 μΩ·cm	55 μΩ·cm	60 μΩ·cm
Reference	[9][10][14]	[10][15][16]	[13][17]	[2][18]

Experimental Protocols

Accurate characterization of the magnetic properties of iron-nickel alloys is essential for their effective application in magnetic shielding. The following protocols are based on established ASTM standards.

Protocol 1: Measurement of DC Magnetic Properties (Permeability and Coercivity)

This protocol is based on the principles outlined in ASTM A341/A341M, which covers the determination of DC magnetic properties of soft magnetic materials using DC permeameters and the ballistic method.[19][20][21]

Objective: To determine the initial permeability, maximum permeability, and coercivity of an iron-nickel alloy sample.



Materials and Equipment:

- DC Permeameter (e.g., F.W. Bell MH-5050)
- Fluxmeter
- Magnetizing and sensing coils appropriate for the sample geometry
- · Power supply
- Ammeter
- Test specimen in the form of a bar, rod, or strip
- Demagnetization apparatus

Procedure:

- Sample Preparation:
 - Machine the alloy into a standard shape (e.g., a rod or strip) as specified in ASTM A341.
 - Perform the final heat treatment (annealing) on the finished part to optimize magnetic properties. This typically involves heating in a hydrogen atmosphere to high temperatures (e.g., 1121-1177°C for Permalloy 80) followed by controlled cooling.[22]
 - Thoroughly demagnetize the specimen before testing.
- Setup:
 - Place the test specimen within the magnetizing and sensing coils of the DC permeameter.
 - Connect the magnetizing coil to the power supply and ammeter.
 - Connect the sensing coil to the fluxmeter.
- Measurement of the Normal Induction Curve (B-H Curve):



- Apply a small magnetizing current to the magnetizing coil to generate a known magnetic field strength (H).
- Measure the resulting magnetic flux density (B) using the fluxmeter.
- Incrementally increase the magnetizing current and record the corresponding B and H values until the material reaches saturation.
- Plot the B versus H curve.
- · Determination of Permeability:
 - Initial Permeability (μi): Calculate the slope of the B-H curve at the origin (as H approaches zero).
 - Maximum Permeability (μmax): Determine the point on the B-H curve with the steepest slope. This slope represents the maximum permeability.
- Measurement of the Hysteresis Loop and Coercivity (Hc):
 - After reaching saturation, incrementally decrease the magnetizing current to zero and then reverse it, continuing until saturation in the opposite direction is achieved.
 - Complete the loop by bringing the current back to zero and then to positive saturation.
 - The value of H at which B is zero is the coercivity (Hc).

Protocol 2: Shielding Effectiveness Testing

This protocol is based on the principles of ASTM D4935, which provides a method for measuring the electromagnetic shielding effectiveness of planar materials.[23][24][25]

Objective: To determine the shielding effectiveness (SE) of a planar iron-nickel alloy sample over a range of frequencies.

Materials and Equipment:

Vector Network Analyzer (VNA)



- Coaxial transmission line sample holder
- Signal generator
- Receiver/Spectrum Analyzer
- Amplifiers
- · Planar test specimen of the iron-nickel alloy

Procedure:


- Sample Preparation:
 - Prepare a flat, planar sample of the iron-nickel alloy with dimensions that fit the specified sample holder.
 - Ensure the sample has undergone the final annealing heat treatment.
- Calibration (Reference Measurement):
 - Connect the VNA to the coaxial sample holder without the test specimen.
 - Perform a through-measurement to establish a reference level (P1) across the desired frequency range (e.g., 30 MHz to 1.5 GHz as specified in ASTM D4935).[26][27]
- Measurement with Sample:
 - Insert the planar alloy sample into the holder, ensuring good electrical contact.
 - Perform a second measurement to obtain the signal level with the shielding material in place (P2).
- Calculation of Shielding Effectiveness:
 - The shielding effectiveness (SE) in decibels (dB) is calculated at each frequency point using the following formula: SE (dB) = P1 (dB) - P2 (dB)



Plot the shielding effectiveness as a function of frequency. It is important to note that the
permeability of these alloys, and thus their shielding effectiveness for magnetic fields,
decreases with increasing frequency.[28][29]

Visualizations

Logical Relationship for Effective Magnetic Shielding




Click to download full resolution via product page

Caption: Logical flow from alloy properties to shielding effectiveness.

Experimental Workflow for Alloy Characterization





Click to download full resolution via product page

Caption: Workflow for characterizing iron-nickel shielding alloys.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. Mu-metal Wikipedia [en.wikipedia.org]
- 2. Magnetic alloys [softmagneticalloy.com]
- 3. ASTM A753 Alloy 4 Home [astma753.com]
- 4. Permalloy Wikipedia [en.wikipedia.org]
- 5. domadia.net [domadia.net]
- 6. domadia.net [domadia.net]
- 7. standards.iteh.ai [standards.iteh.ai]
- 8. magnetic-shield.com [magnetic-shield.com]
- 9. MuMetal Properties MuMETAL® High Permeability Magnetic Shielding Alloy ASTM A753 [mu-metal.com]
- 10. mushield.com [mushield.com]
- 11. gravitycastindia.com [gravitycastindia.com]
- 12. carpentertechnology.com [carpentertechnology.com]
- 13. Permalloy 80 Core [alloynickel.com]
- 14. mu-metal.com [mu-metal.com]
- 15. mushield.com [mushield.com]
- 16. refractorymetal.org [refractorymetal.org]
- 17. azom.com [azom.com]
- 18. magnetism.eu [magnetism.eu]
- 19. img.antpedia.com [img.antpedia.com]
- 20. store.astm.org [store.astm.org]
- 21. infinitalab.com [infinitalab.com]
- 22. super-metals.com [super-metals.com]
- 23. store.astm.org [store.astm.org]
- 24. shieldingeffectiveness.com [shieldingeffectiveness.com]
- 25. keystonecompliance.com [keystonecompliance.com]
- 26. ASTM D4935-18 Shielding Effectiveness of Planar Materials [shieldingtests.com]
- 27. gtemcell.com [gtemcell.com]



- 28. MuMetal Relative Permeability MuMETAL® High Permeability Magnetic Shielding Alloy ASTM A753 [mu-metal.com]
- 29. eevblog.com [eevblog.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Iron-Nickel Alloys in Magnetic Shielding]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15419279#iron-nickel-alloys-for-magnetic-shielding-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com